

Recrystallization methods for purifying Fmoc-Tyr-OMe

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Fmoc-Tyr-OMe*

Cat. No.: *B12310694*

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Application Note: High-Purity Recrystallization of **Fmoc-Tyr-OMe**

Executive Summary

This guide details the purification of Fmoc-L-Tyrosine Methyl Ester (**Fmoc-Tyr-OMe**) via recrystallization.^[1] While column chromatography is often the default for amino acid esters, recrystallization offers a scalable, cost-effective alternative that yields higher crystallinity and stability. This protocol addresses the specific solubility profile of the **Fmoc-Tyr-OMe** lipophilic ester, distinguishing it from its free acid counterparts (e.g., Fmoc-Tyr-OH) and ether derivatives (e.g., Fmoc-Tyr(tBu)-OH).

Target Compound:

- Name: Fmoc-L-Tyrosine Methyl Ester^{[2][3]}
- Abbreviation: **Fmoc-Tyr-OMe**
- CAS: 77128-72-4 (Note: CAS often shared with specific isomers; verify structure)^{[2][4][5]}
- Structure: Fmoc group on

, Methyl ester on C-terminus, Free Phenol on side chain.

Solvent System Selection Strategy

The purification of Fmoc-amino acid esters relies on the "Solvent-Antisolvent" principle. Unlike Fmoc-free acids, the methyl ester moiety significantly reduces polarity, making the compound soluble in chlorinated solvents and esters but insoluble in alkanes.

Solvent System	Role	Suitability	Mechanism
Ethyl Acetate (EtOAc) / Hexane	Primary	High	EtOAc dissolves the ester at high temps; Hexane acts as the antisolvent to force lattice formation upon cooling.
Dichloromethane (DCM) / Hexane	Secondary	Medium	Best for samples that "oil out" in EtOAc. DCM has higher solubilizing power but is more volatile, requiring careful handling.
Methanol / Water	Alternative	Low	Not recommended for esters due to potential hydrolysis risks and the tendency of Fmoc-esters to form sticky gums in aqueous mixtures.

Detailed Protocol: EtOAc/Hexane Recrystallization

This protocol is designed for 1–10 g scale purification.

Materials Required

- Crude **Fmoc-Tyr-OMe** (dry, yellow/off-white solid)
- Solvent A: Ethyl Acetate (HPLC Grade)
- Solvent B: n-Hexane (or Petroleum Ether 40-60°C)
- Equipment: Round-bottom flask, reflux condenser, magnetic stirrer, heating mantle, Buchner funnel.

Step-by-Step Procedure

1. Dissolution (Saturation Phase)

- Place the crude **Fmoc-Tyr-OMe** in a round-bottom flask.
- Add Ethyl Acetate in small portions (approx. 5 mL per gram of solid).
- Heat the mixture gently to 60°C (below boiling point of EtOAc: 77°C) with stirring.
- Critical Step: If the solution is cloudy due to insoluble salts (e.g., NaCl from synthesis), filter the hot solution through a sintered glass funnel or Celite pad before adding the antisolvent.
- Outcome: You should have a clear, yellow-to-colorless solution.

2. Nucleation (Antisolvent Addition)

- Remove the heat source but keep the flask on the stirrer.
- While the solution is still warm (~45-50°C), add warm Hexane dropwise.
- Endpoint: Stop adding Hexane the moment a faint, persistent turbidity (cloudiness) appears.
- Add a few drops of EtOAc to clear the solution back to transparency.

3. Crystallization (Thermodynamic Ordering)

- Allow the flask to cool to room temperature slowly (over 1–2 hours). Do not use an ice bath yet.

- Why? Rapid cooling traps impurities in the crystal lattice and leads to oiling out.
- Once at room temperature, inspect for crystal growth.
- Transfer the flask to a 4°C refrigerator or ice bath for 2 hours to maximize yield.

4. Isolation and Drying

- Filter the crystals using vacuum filtration (Buchner funnel).
- Wash: Rinse the filter cake with a cold mixture of EtOAc/Hexane (1:4 ratio).
- Dry: Dry under high vacuum (0.1 mbar) at 30°C for 12 hours.
 - Caution: Ensure no solvent remains, as trapped hexane can interfere with NMR analysis.

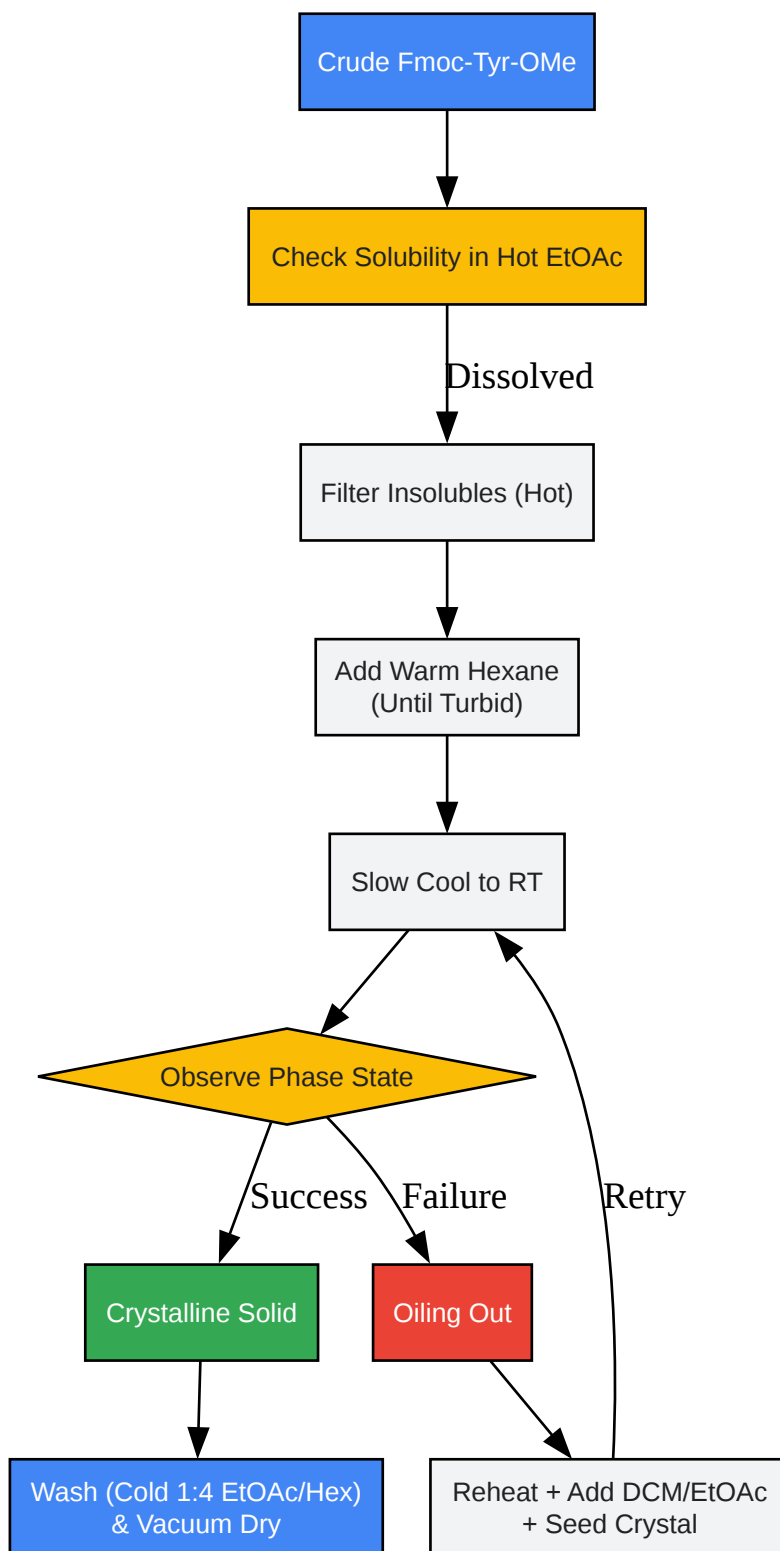
Troubleshooting: The "Oiling Out" Phenomenon

A common failure mode with Fmoc-esters is the formation of a separate liquid phase (oil) instead of crystals.

Symptom	Cause	Corrective Action
Oiling Out	Solution cooled too fast or too much antisolvent added.	Re-heat the mixture until the oil dissolves. Add a small amount of DCM (1-2 mL) to increase solubility, then cool very slowly. Seed with a pure crystal if available.
Gelation	Concentration is too high.	Add more solvent (EtOAc) and reheat.
Colored Impurities	Oxidation products (quinones).	Treat the hot EtOAc solution with activated charcoal (1% w/w) for 5 mins, then filter hot before crystallization.

Process Visualization

The following diagram illustrates the logical flow of the purification decision matrix.



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Caption: Decision tree for the recrystallization of **Fmoc-Tyr-OMe**, highlighting the critical remediation loop for oiling out.

Quality Control & Validation

After drying, the product must be validated against the following specifications.

Parameter	Specification	Method
Appearance	White crystalline powder	Visual Inspection
Purity	> 98.5%	HPLC (C18 column, ACN/Water gradient)
Identity	Matches Reference	¹ H-NMR (DMSO-d ₆ or CDCl ₃)
Melting Point	90–95°C (Est.)*	Capillary Method

*Note: While Fmoc-Tyr(Me)-OH melts at ~160°C, the methyl ester (**Fmoc-Tyr-OMe**) typically has a lower melting point due to the loss of hydrogen bond donation from the carboxylic acid.

References

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